

A Comparative In Vitro Analysis of Panipenem-Betamipron and Biapenem Activity

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Compound of Interest

Compound Name: Panipenem-betamipron

Cat. No.: B1147614

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This guide provides a detailed comparison of the in vitro antibacterial activity of two carbapenem antibiotics: **panipenem-betamipron** and biapenem. The data presented is compiled from various studies to offer a comprehensive overview for researchers, scientists, and drug development professionals.

Comparative In Vitro Susceptibility

The in vitro potency of panipenem and biapenem has been evaluated against a wide array of clinically relevant bacterial pathogens. The following tables summarize the Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antibiotic that prevents visible growth of a bacterium. Specifically, the MIC50 and MIC90 values indicate the concentrations at which 50% and 90% of the tested strains are inhibited, respectively.

Gram-Positive Aerobes

Both panipenem and biapenem demonstrate potent activity against many Gram-positive organisms. Notably, panipenem has shown particularly strong activity against *Streptococcus pneumoniae*, including penicillin-resistant strains.[1][2] In one study, panipenem demonstrated the strongest antibacterial activity among the carbapenems tested against *Streptococcus* species.[3] Biapenem is also highly active against Gram-positive bacteria, with its potency being comparable to that of imipenem.[4]

Organism	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)
Methicillin-susceptible Staphylococcus aureus (MSSA)	Panipenem	≤0.06	≤0.06
Biapenem	N/A	N/A	
Streptococcus pneumoniae (Penicillin-susceptible)	Panipenem	0.012	0.012
Biapenem	N/A	N/A	
Streptococcus pneumoniae (Penicillin- intermediate)	Panipenem	0.05	0.05
Biapenem	N/A	N/A	
Streptococcus pneumoniae (Penicillin-resistant)	Panipenem	0.39	0.39
Biapenem	N/A	N/A	

Note: N/A indicates that specific data was not available in the reviewed sources.

Gram-Negative Aerobes

Against Gram-negative bacteria, both carbapenems exhibit a broad spectrum of activity. Biapenem has been shown to be as active as, and in some cases more active than, imipenem against Gram-negative organisms.[4] It is particularly effective against members of the Enterobacteriaceae family and *Pseudomonas aeruginosa*. [5][6] Panipenem's activity against Enterobacteriaceae is comparable to that of imipenem.[3]

Organism	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)
Escherichia coli (ESBL-producing)	Biapenem	0.125	0.25
Panipenem	N/A	N/A	
Klebsiella pneumoniae (ESBL- producing)	Biapenem	0.06	0.06
Panipenem	N/A	N/A	
Pseudomonas aeruginosa	Biapenem	1	32
Panipenem	N/A	N/A	
Acinetobacter baumannii	Biapenem	32	64
Panipenem	N/A	N/A	

Note: N/A indicates that specific data was not available in the reviewed sources.

Experimental Protocols

The in vitro activity data presented is primarily determined through standardized antimicrobial susceptibility testing methods, most commonly the agar dilution or broth microdilution methods, as recommended by the Clinical and Laboratory Standards Institute (CLSI).

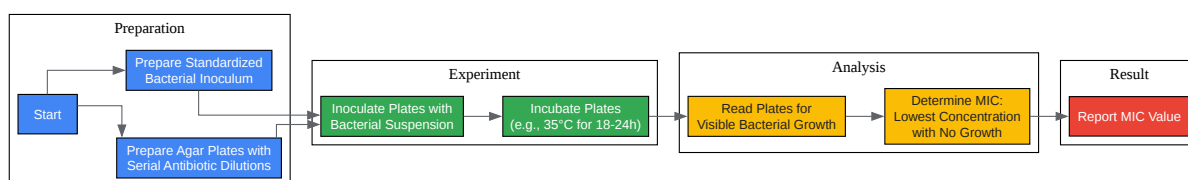
Agar Dilution Method

- **Preparation of Antibiotic Plates:** A series of agar plates are prepared, each containing a different, doubling concentration of the antibiotic to be tested.
- **Inoculum Preparation:** The bacterial isolates to be tested are cultured in a suitable broth medium to achieve a standardized turbidity, typically equivalent to a 0.5 McFarland standard.
- **Inoculation:** The standardized bacterial suspension is then inoculated onto the surface of each antibiotic-containing agar plate.

- Incubation: The inoculated plates are incubated under appropriate atmospheric and temperature conditions (e.g., 35°C for 18-24 hours).
- MIC Determination: The MIC is recorded as the lowest concentration of the antibiotic that completely inhibits the visible growth of the bacteria on the agar plate.

Workflow Visualization

The following diagram illustrates the general workflow for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent using the agar dilution method.



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Workflow for MIC Determination by Agar Dilution.

Summary

Both **panipenem-betamipron** and biapenem are potent carbapenem antibiotics with broad in vitro activity against a wide range of Gram-positive and Gram-negative bacteria. Panipenem shows exceptional activity against *Streptococcus pneumoniae*, including resistant strains. Biapenem demonstrates robust activity against Enterobacteriaceae and other challenging Gram-negative pathogens. The choice between these agents in a clinical setting would likely be guided by local susceptibility patterns, the specific pathogen identified, and the site of infection. Further head-to-head comparative studies would be beneficial to provide a more definitive differentiation of their in vitro activity profiles.

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References

- 1. benchchem.com [benchchem.com]
- 2. [In vitro and in vivo activities of panipenem against penicillin-resistant Streptococcus pneumoniae] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. In vitro activity of biapenem against clinical isolates of gram-positive and gram-negative bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Antimicrobial activity of the new carbapenem biapenem compared to imipenem, meropenem and other broad-spectrum beta-lactam drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. karger.com [karger.com]
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